Introduction: A Privileged Scaffold Enhanced by Fluorine Chemistry

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Compound of Interest

Compound Name:	*8-(Trifluoromethyl)quinolin-5-amine*
CAS No.:	*161431-57-8*
Cat. No.:	*B1353967*

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In the landscape of medicinal chemistry, certain molecular frameworks consistently emerge as foundations for successful therapeutic agents. The 8-aminoquinoline scaffold is one such "privileged structure," renowned for its role in antimalarial drugs like primaquine and its broader potential across oncology and infectious diseases.[1][2] This guide focuses on a key derivative, **8-(Trifluoromethyl)quinolin-5-amine** (CAS 161431-57-8), a molecule that combines the proven biological relevance of the quinoline core with the potent modulatory effects of a trifluoromethyl (CF_3) group.

The introduction of a CF_3 group is a cornerstone of modern drug design.[3] Its strong electron-withdrawing nature and high lipophilicity can significantly enhance a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets. By positioning this group on the quinoline ring and providing a versatile primary amine at the 5-position, 8-(Trluoromethyl)quinolin-5-amine presents itself as a high-value building block for the synthesis of novel compound libraries aimed at discovering next-generation therapeutics.

This document serves as a comprehensive technical resource, providing in-depth information on the physicochemical properties, synthesis, characterization, potential applications, and safe

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handling of this important research chemical.

Core Physicochemical and Structural Properties

Understanding the fundamental properties of a chemical building block is paramount for its effective use in synthetic chemistry and drug design. **8-(Trifluoromethyl)quinolin-5-amine** is a solid compound, typically appearing as an off-white substance.[4] Its key identifiers and properties are summarized below.

Table 1: Core Properties of **8-(Trifluoromethyl)quinolin-5-amine**

Property	Value	Source(s)
CAS Number	**161431-57-8**	**[5][6]**
Molecular Formula	$C_{10}H_7F_3N_2$	[5][7]
Molecular Weight	212.17 g/mol	[5][8][9]
IUPAC Name	8-(trifluoromethyl)quinolin-5-amine	[5]
Common Synonyms	5-Amino-8-(trifluoromethyl)quinoline	[8][9]
Calculated Density	1.4 ± 0.1 g/cm³	[9]
Calculated Boiling Point	317.3 ± 42.0 °C at 760 mmHg	[9]
Calculated Flash Point	145.7 ± 27.9 °C	[9]
Topological Polar Surface Area	38.9 Å²	[9]
XLogP3	1.8	[9]

| InChI Key | MFLUPLVEVVDFOD-UHFFFAOYSA-N |[8][9] |

Caption: Chemical structure of **8-(Trifluoromethyl)quinolin-5-amine**.

Synthesis, Purification, and Characterization

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While numerous suppliers offer this compound for research purposes, understanding its synthesis is crucial for designing novel derivatives or scaling up production. A robust and logical synthetic pathway can be constructed from foundational organic chemistry principles applied to heterocyclic systems.

Proposed Synthetic Workflow

A plausible and efficient synthesis route involves a multi-step process beginning with a commercially available fluorinated aniline, followed by quinoline ring formation, regioselective nitration, and final reduction. The causality for this strategic pathway is rooted in achieving the desired substitution pattern efficiently. Starting with 2-(trifluoromethyl)aniline ensures the CF_3 group is correctly positioned at what will become the 8-position of the quinoline ring.

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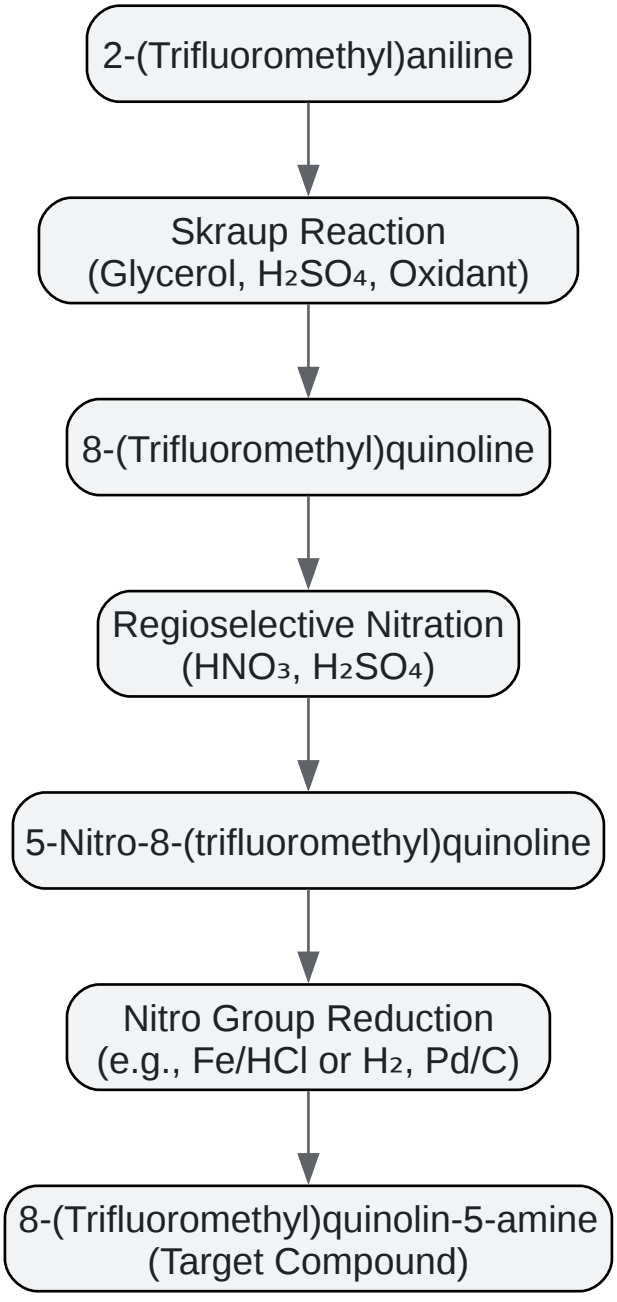

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Caption: Proposed synthetic workflow for **8-(Trifluoromethyl)quinolin-5-amine**.

Experimental Protocol: A Step-by-Step Guide

The following protocol is a representative methodology based on well-established transformations in quinoline chemistry.[10]

Step 1: Synthesis of 8-(Trifluoromethyl)quinoline via Skraup Reaction

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- Rationale: The Skraup reaction is a classic and effective method for constructing the quinoline core directly from an aniline derivative.
- Procedure:
  - To a cooled, stirred mixture of 2-(trifluoromethyl)aniline (1.0 eq), glycerol (3.0 eq), and a mild oxidizing agent (e.g., nitrobenzene or arsenic acid), slowly add concentrated sulfuric acid (H_2SO_4) under vigorous stirring.
  - Carefully heat the reaction mixture. The reaction is highly exothermic and requires careful temperature control.
  - After the initial vigorous reaction subsides, maintain heating (e.g., at 120-130 °C) for several hours until TLC analysis indicates consumption of the starting aniline.
  - Cool the mixture and cautiously pour it into a large volume of water.
  - Neutralize with an aqueous base (e.g., NaOH solution) to precipitate the crude product.
  - Extract the product with an organic solvent (e.g., dichloromethane), dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
  - Purify the residue by column chromatography on silica gel.

Step 2: Nitration to 5-Nitro-8-(trifluoromethyl)quinoline

- Rationale: The electron-withdrawing CF_3 group at C8 and the protonated quinoline nitrogen under strongly acidic conditions direct electrophilic nitration primarily to the C5 position.
- Procedure:
  - Dissolve 8-(trifluoromethyl)quinoline (1.0 eq) in concentrated H_2SO_4 at 0 °C.
  - Add a nitrating mixture (a solution of concentrated nitric acid (HNO_3) in H_2SO_4) dropwise, maintaining the temperature below 5-10 °C.
  - Allow the mixture to stir at room temperature for a specified time, monitoring the reaction by TLC.

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- Carefully pour the reaction mixture onto crushed ice to precipitate the nitro-derivative.
- Filter the solid, wash thoroughly with water until neutral, and dry.

Step 3: Reduction to **8-(Trifluoromethyl)quinolin-5-amine**

- Rationale: The reduction of an aromatic nitro group to a primary amine is a high-yielding and reliable transformation. Catalytic hydrogenation is a clean method, while metal/acid reduction is a robust alternative.
- Procedure (using Iron/HCl):
  - Suspend 5-nitro-8-(trifluoromethyl)quinoline (1.0 eq) and iron powder (excess) in a mixture of ethanol and water.
  - Add a catalytic amount of concentrated hydrochloric acid (HCl) and heat the mixture to reflux.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Cool the reaction, filter through a pad of Celite to remove iron salts, and wash the filter cake with ethanol.
  - Concentrate the filtrate, add water, and basify with an aqueous solution (e.g., Na_2CO_3) to precipitate the amine.
  - Extract the product with ethyl acetate, dry the organic layer, and concentrate to yield the final product. Purify further by chromatography or recrystallization if necessary.

Analytical Characterization

Structural confirmation relies on a combination of spectroscopic techniques. The expected data provides a benchmark for validating the synthesis and purity of the compound.

Table 2: Expected Spectroscopic Data for Characterization

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Technique	Expected Features
^{1}H NMR	**Signals in the aromatic region (δ 7.0-9.0 ppm) corresponding to the quinoline ring protons. A broad singlet for the -NH_2 protons, which is exchangeable with D_2O. [11][12]**
^{13}C NMR	Aromatic carbon signals, with the carbon attached to the CF_3 group showing a characteristic quartet due to C-F coupling.[13]
^{19}F NMR	A sharp singlet corresponding to the three equivalent fluorine atoms of the CF_3 group, typically observed around δ -60 to -65 ppm.[13]
HRMS	The high-resolution mass spectrum should show a molecular ion peak $[M+H]^+$ corresponding to the exact mass of $C_{10}H_8F_3N_2^+$.[3][14]

| FT-IR | Characteristic absorption bands for N-H stretching of the primary amine (~3300-3500 cm^{-1}), C-F stretching (~1100-1300 cm^{-1}), and aromatic C=C and C-N stretching.[15] |

Applications in Medicinal Chemistry and Drug Discovery

The true value of **8-(Trifluoromethyl)quinolin-5-amine** lies in its potential as a scaffold for developing novel therapeutic agents. The primary amine at the 5-position is a key functional handle for derivatization, allowing for the exploration of vast chemical space.

A Versatile Building Block for Lead Discovery

- Amide and Sulfonamide Synthesis: The 5-amino group can be readily acylated with carboxylic acids or sulfonylated with sulfonyl chlorides to generate extensive libraries of amide and sulfonamide derivatives, respectively. This is a common strategy for probing structure-activity relationships (SAR).[16]

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- Reductive Amination and Alkylation: The amine can participate in reductive amination with aldehydes and ketones or undergo N-alkylation to introduce diverse side chains.

- Buchwald-Hartwig and Ullmann Couplings: The amine can be used in cross-coupling reactions to form C-N bonds with aryl halides, further expanding structural diversity.

Therapeutic Areas of Interest

The 8-aminoquinoline core is historically and currently associated with several key therapeutic areas:

- Antimalarial Agents: This is the most established application.[1] Derivatives of 8-aminoquinolines are active against the dormant liver stages of Plasmodium vivax. The CF_3 group in this scaffold could confer improved metabolic stability or alter the pharmacokinetic profile compared to existing drugs like primaquine.[3]

- Anticancer Activity: Numerous quinoline derivatives have demonstrated potent anticancer effects through various mechanisms, including kinase inhibition and apoptosis induction.[3] Compounds derived from **8-(Trifluoromethyl)quinolin-5-amine** are logical candidates for screening in cancer cell lines.

- Antimicrobial and Antiviral Potential: The quinoline ring is a common feature in antibacterial and antifungal agents.[2] Its ability to chelate metal ions is thought to contribute to its antimicrobial effects. Furthermore, derivatives have shown promise against a range of viruses.[2]

- Neurodegenerative Diseases: Emerging research highlights the role of 8-aminoquinolines as metal chelators and antioxidants, which can mitigate the oxidative stress implicated in diseases such as Alzheimer's and retinitis pigmentosa.[17]

Proposed Mechanism of Action in Malaria

While the precise target of this specific compound is not defined, its structural similarity to known antimalarials allows for a hypothesis based on established mechanisms. 8-Aminoquinolines are weak bases that are thought to accumulate in the acidic food vacuole of the malaria parasite (pH trapping). This accumulation may disrupt the parasite's ability to

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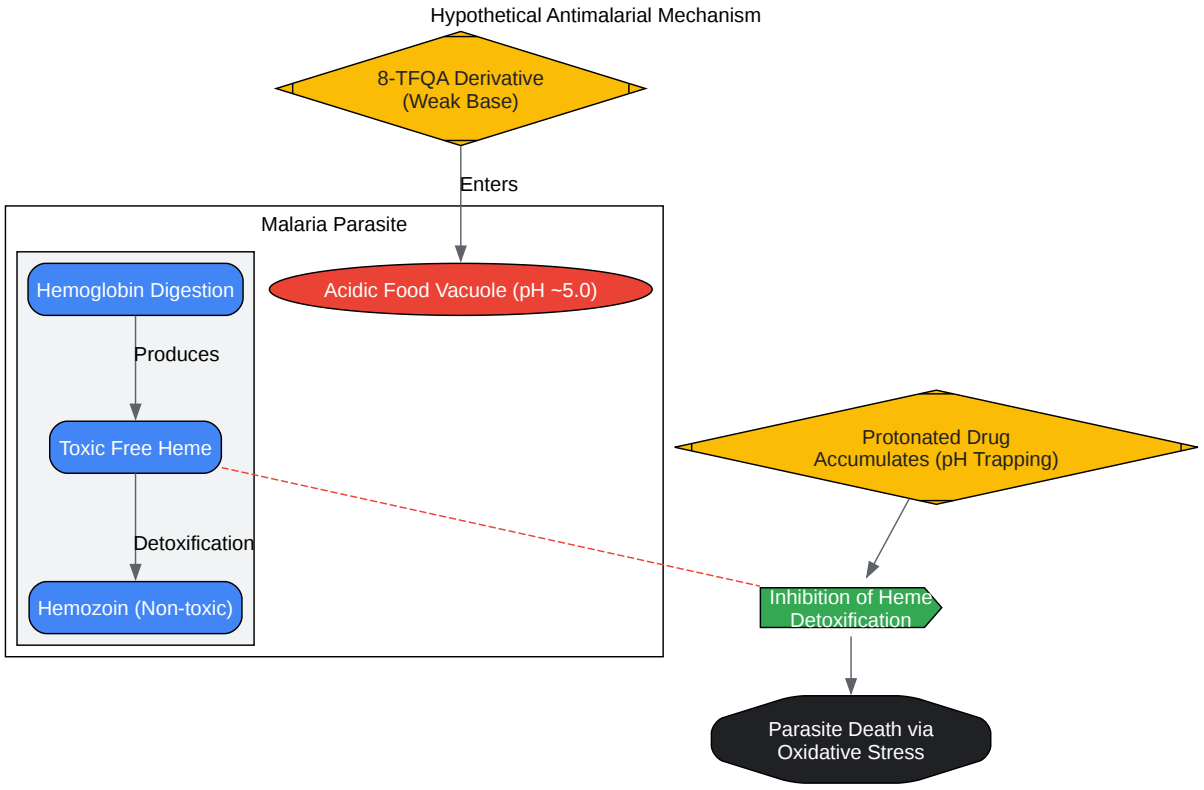
detoxify heme, a toxic byproduct of hemoglobin digestion, leading to oxidative stress and parasite death.[1]



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